

Using (2-AMINOETHYL)(2-METHOXYETHYL)AMINE in pharmaceutical intermediate synthesis

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE
CAS No.: 19815-35-1
Cat. No.: B3249836

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Application Note: Strategic Utilization of **(2-Aminoethyl)(2-methoxyethyl)amine** in Pharmaceutical Intermediate Synthesis

Executive Summary

(2-Aminoethyl)(2-methoxyethyl)amine (CAS: 35265-04-4, also known as N-(2-methoxyethyl)ethane-1,2-diamine) is a bifunctional diamine linker increasingly utilized in medicinal chemistry to modulate the physicochemical properties of drug candidates. Unlike standard ethylenediamine spacers, the inclusion of a terminal methoxyethyl group introduces a "mini-PEG" motif. This modification significantly enhances aqueous solubility and metabolic stability while reducing the lipophilicity (

) of the parent scaffold.

This guide details the strategic application of this intermediate in synthesizing kinase inhibitors and DNA-intercalating agents. It addresses critical handling challenges, specifically

regioselectivity between the primary and secondary amine moieties, and provides a validated protocol for nucleophilic aromatic substitution (

).

Chemical Profile & Physicochemical Advantages

Property	Specification	Relevance to Synthesis
Structure		Asymmetric diamine; contains and amines. [1]
Molecular Weight	118.18 g/mol	Low MW allows for "fragment-based" drug design compliance.
Boiling Point	~195°C (Predicted)	High BP requires specific workup (cannot simply evaporate).
pKa	~9.8 (), ~9.2 ()	The primary amine is generally more nucleophilic and accessible.
Solubility	Miscible in , EtOH, DCM	Excellent solvating power; difficult to extract from water.

Key Advantage: The ether oxygen acts as a hydrogen bond acceptor, improving solubility in aqueous media without the hydrolytic instability associated with esters. This makes it an ideal "solubilizing tail" for hydrophobic heterocycles like quinazolines and acridines [\[1\]](#).

Critical Application: Synthesis of Quinazoline-Based Kinase Inhibitors

The most prevalent use of **(2-aminoethyl)(2-methoxyethyl)amine** is in the C4-functionalization of quinazoline cores (e.g., analogs of Gefitinib or Erlotinib). The diamine side

chain interacts with the solvent front in the ATP-binding pocket, improving the drug's pharmacokinetic profile.

Mechanistic Challenge: Regioselectivity

The molecule contains two nucleophilic nitrogen atoms.

- Primary Amine (): Less sterically hindered, generally more nucleophilic in reactions.
- Secondary Amine (): More basic but sterically encumbered by the methoxyethyl tail.

Objective: Selective alkylation of the primary amine to the heterocycle, leaving the secondary amine/methoxy tail free for solubility.

Validated Protocol: Reaction with 4-Chloroquinazoline

Target: Synthesis of N-(2-((2-methoxyethyl)amino)ethyl)quinazolin-4-amine derivatives.

Reagents:

- Substrate: 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq)
- Nucleophile: **(2-Aminoethyl)(2-methoxyethyl)amine** (1.2 – 1.5 eq)
- Base: Diisopropylethylamine (DIPEA) (2.0 eq)
- Solvent: Isopropanol (-PrOH) or Acetonitrile (MeCN)

Step-by-Step Methodology:

- Preparation: In a dry 3-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve 1.0 eq of 4-chloroquinazoline substrate in

-PrOH (concentration 0.2 M).

- Note:

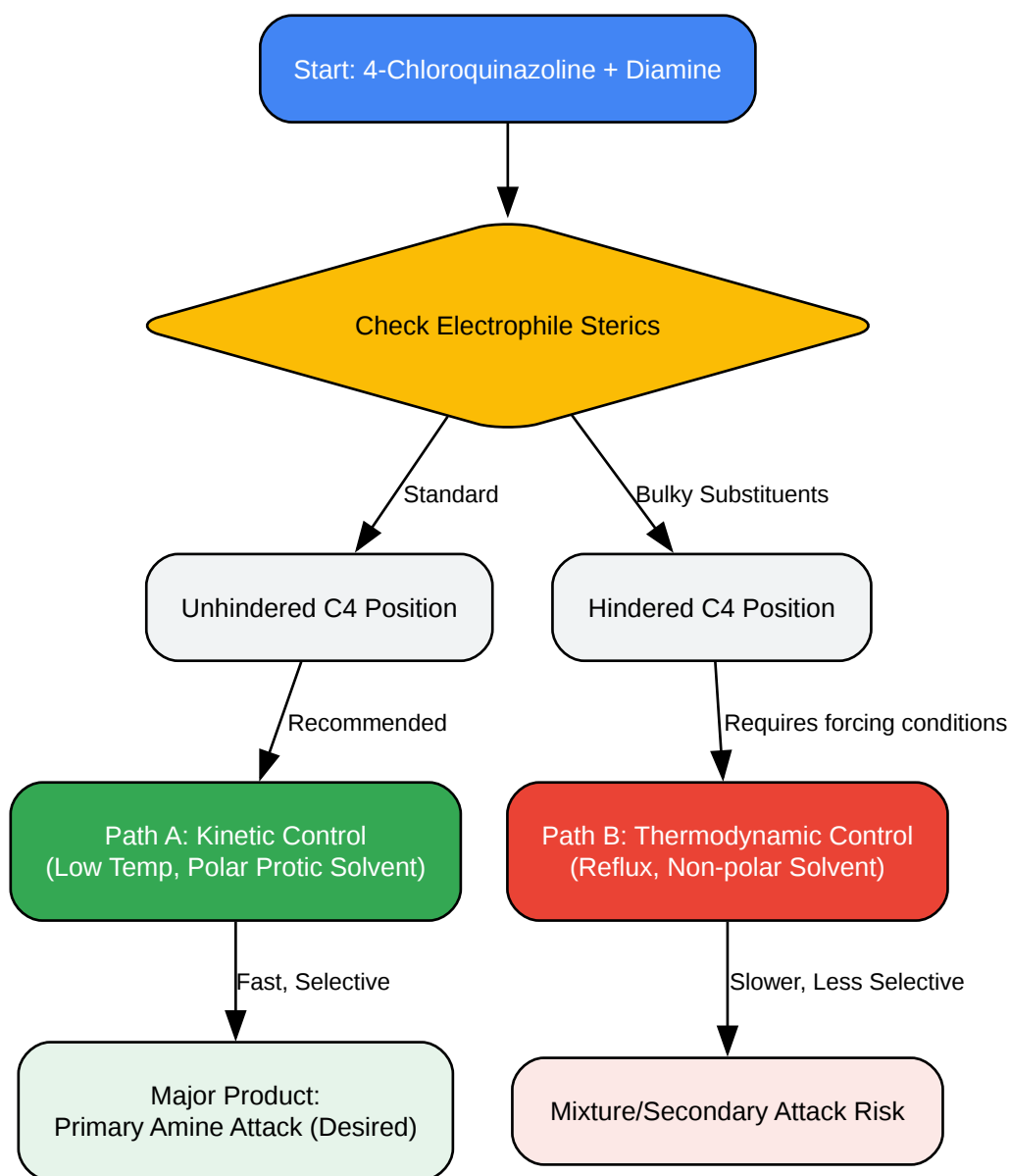
- PrOH is preferred over DMF to facilitate product precipitation and simpler workup.

- Addition: Add 2.0 eq of DIPEA. Stir for 5 minutes at room temperature.
- Nucleophile Introduction: Add 1.2 eq of **(2-aminoethyl)(2-methoxyethyl)amine** dropwise.
 - Critical Control: Adding the amine slowly prevents local excesses that might favor bis-alkylation, although steric hindrance makes bis-alkylation unlikely with this specific substrate.
- Reaction: Heat the mixture to reflux (approx. 82°C) for 3–5 hours.
 - Monitoring: Monitor via TLC (System: DCM/MeOH 9:1 with 1%
) or LC-MS. The product is more polar than the starting material.
- Workup (Precipitation Method):
 - Cool the reaction mixture to
 .
 - The hydrochloride salt of the product often precipitates spontaneously. If not, add diethyl ether or hexane as an anti-solvent.
 - Filter the solid and wash with cold ether.
- Alternative Workup (Extraction):
 - If the product does not precipitate, evaporate volatiles.
 - Redissolve residue in DCM. Wash with saturated
 .

- Warning: The product is water-soluble.[2] Do not wash with large volumes of water. Perform a "salting out" extraction if necessary using brine.

Visualization of Reaction Logic

The following diagram illustrates the decision matrix for optimizing the reaction conditions to favor the primary amine attack.



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Figure 1: Decision tree for optimizing regioselectivity in

reactions involving asymmetric diamines.

Application 2: Synthesis of DNA Intercalators (Acridines)

In the synthesis of acridine-based antitumor agents (e.g., analogs of Amsacrine), the diamine acts as a linker between the planar chromophore and a solubilizing tail.

Protocol Variation: Unlike the quinazoline synthesis, acridine substitutions (often on 9-chloroacridine) are prone to hydrolysis.

- Solvent Switch: Use anhydrous Phenol or 2-Methoxyethanol.
- Temperature: Higher temperatures (100–120°C) are often required due to the lower electrophilicity of the acridine C9 position.
- Purification: These products are often isolated as dihydrochloride salts to prevent oxidation and improve shelf stability.

Handling, Storage, and Stability

- Hygroscopicity: The molecule is highly hygroscopic. It readily absorbs atmospheric moisture and

, forming carbamate salts (white crust) on the cap.
 - Action: Store under Nitrogen or Argon.[\[1\]](#) Re-seal containers immediately with Parafilm.
- Air Sensitivity: Like most aliphatic amines, it can oxidize slowly, turning yellow over time.
 - Action: Store at 4°C in amber glass.
- Odor Control: The molecule has a distinct, fishy amine odor. Handle only in a functioning fume hood.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Low Yield	Product loss to aqueous phase during extraction.	Use DCM/Isopropanol (3:1) for extraction; saturate aqueous phase with NaCl.
Bis-alkylation	Excess electrophile or high concentration.	Use dilute conditions (0.1 M); add amine dropwise to the electrophile.
Incomplete Reaction	Deactivation of amine by protonation (HCl byproduct).	Ensure at least 2.0 eq of auxiliary base (DIPEA or) is present to scavenge acid.

References

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